

Solubility Profile of Diethylstilbestrol-d3 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Diethylstilbestrol-d3

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This technical guide provides a comprehensive overview of the solubility of **Diethylstilbestrol-d3** in common organic solvents. Due to the limited availability of direct experimental data for the deuterated analog, this document leverages data from the non-deuterated form, Diethylstilbestrol (DES), as a close proxy. The physicochemical properties of deuterated and non-deuterated compounds are generally very similar, making the solubility of DES a reliable indicator for its d3 counterpart.

Core Data Presentation: Solubility of Diethylstilbestrol

The following table summarizes the known solubility of Diethylstilbestrol in various organic solvents. This data has been compiled from multiple sources to provide a comparative overview.

Organic Solvent	Solubility (mg/mL)	Solubility (mM) ¹	Comments
Dimethyl Sulfoxide (DMSO)	~30 - 100	~111.79 - 372.64	A stock solution can be prepared in DMSO. [1] [2]
Ethanol	~10 - 30	~37.26 - 111.79	A stock solution can be made by dissolving in ethanol. [1] [2]
Dimethylformamide (DMF)	~30	~111.79	Soluble. [1]
Chloroform	Soluble	-	Good solubility. [3] [4]
Ether	Soluble	-	Soluble. [4]
Acetone	Soluble	-	Soluble. [5]
Dioxane	Soluble	-	Soluble. [5]
Methanol	Soluble	-	Soluble. [5]
Fatty Oils	Soluble	-	Soluble. [4]

¹ Molarity was calculated using the molecular weight of Diethylstilbestrol (268.36 g/mol). The molecular weight of **Diethylstilbestrol-d3** is 271.38 g/mol .

Experimental Protocols

While specific experimental protocols for determining the solubility of **Diethylstilbestrol-d3** are not readily available in the public domain, a generally accepted method for determining the solubility of a small molecule in an organic solvent is the Saturated Shake-Flask Method. The following is a representative protocol that can be adapted for this purpose.

Protocol: Determination of Solubility via the Saturated Shake-Flask Method

1. Objective: To determine the saturation solubility of **Diethylstilbestrol-d3** in a given organic solvent at a specified temperature.

2. Materials:

- **Diethylstilbestrol-d3** (crystalline solid)
- Organic solvent of interest (e.g., DMSO, ethanol)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Calibrated analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

3. Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **Diethylstilbestrol-d3** to a vial containing a known volume of the organic solvent. The excess solid should be clearly visible.
- **Equilibration:** Tightly cap the vial and place it on an orbital shaker. Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vial at a high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully collect an aliquot of the clear supernatant without disturbing the solid pellet.
- **Dilution:** Accurately dilute the supernatant with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated HPLC method to determine the concentration of **Diethylstilbestrol-d3**.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or mol/L.

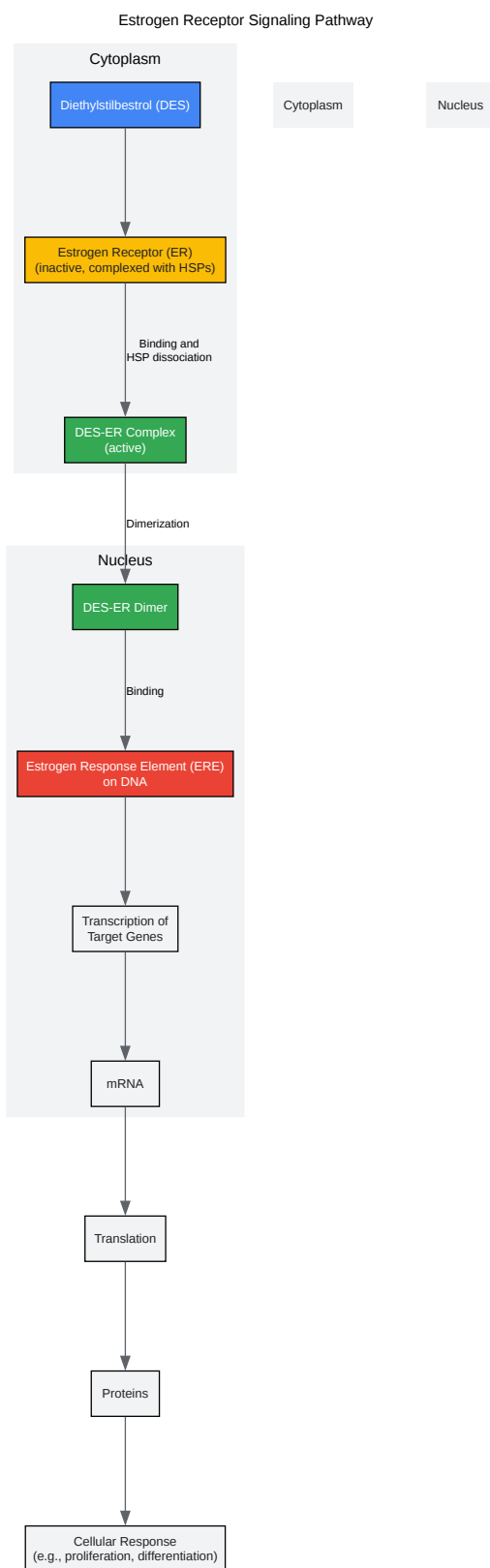
4. Notes:

- It is crucial to ensure that the temperature is strictly controlled throughout the experiment as solubility is temperature-dependent.
- The purity of both the solute and the solvent should be high to obtain accurate results.
- The analytical method used for quantification must be validated for linearity, accuracy, and precision.

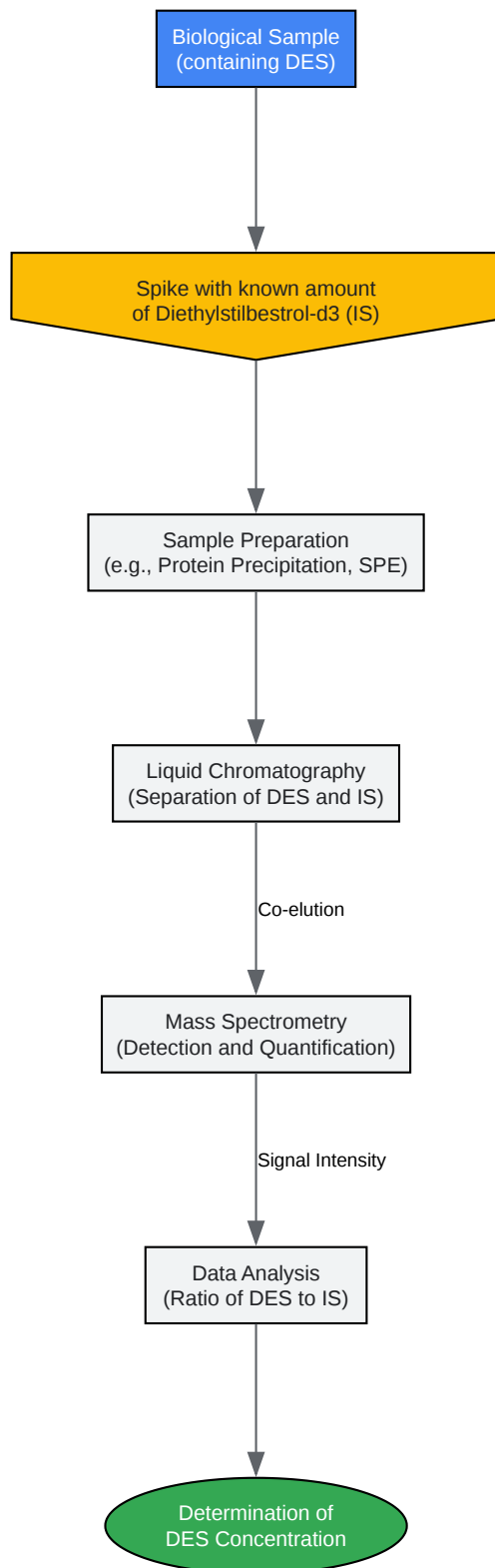
Mandatory Visualizations

Signaling Pathway of Diethylstilbestrol as an Estrogen Receptor Agonist

Diethylstilbestrol exerts its biological effects primarily by acting as a potent agonist of the estrogen receptors (ER α and ER β). The following diagram illustrates the classical genomic signaling pathway initiated by DES.



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